

Technical Guide: 2-Bromo-1-chloro-4-(trifluoromethoxy)benzene

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Compound of Interest

Compound Name: 2-Bromo-1-chloro-4-(trifluoromethoxy)benzene

Cat. No.: B1271469

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CAS Number: 468075-00-5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-1-chloro-4-(trifluoromethoxy)benzene**, a halogenated aromatic compound with significant potential as a building block in medicinal chemistry and materials science. The presence of bromine, chlorine, and a trifluoromethoxy group on the benzene ring imparts unique physicochemical properties, making it a valuable intermediate for the synthesis of complex molecular architectures.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **2-Bromo-1-chloro-4-(trifluoromethoxy)benzene**.

Property	Value	Source
CAS Number	468075-00-5	[1][2]
Molecular Formula	C ₇ H ₃ BrClF ₃ O	[1][3]
Molecular Weight	275.45 g/mol	[1][3]
Boiling Point	205 °C at 760 mmHg	
Flash Point	78 °C	
Purity	Typically ≥ 98%	[4]
Appearance	Liquid	
IUPAC Name	2-bromo-1-chloro-4-(trifluoromethoxy)benzene	
Synonyms	3-Bromo-4-chlorophenyl trifluoromethyl ether, Benzene, 2-bromo-1-chloro-4-(trifluoromethoxy)-, 1-Bromo-2-chloro-5-(trifluoromethoxy)benzene	[1][5]

Safety and Handling

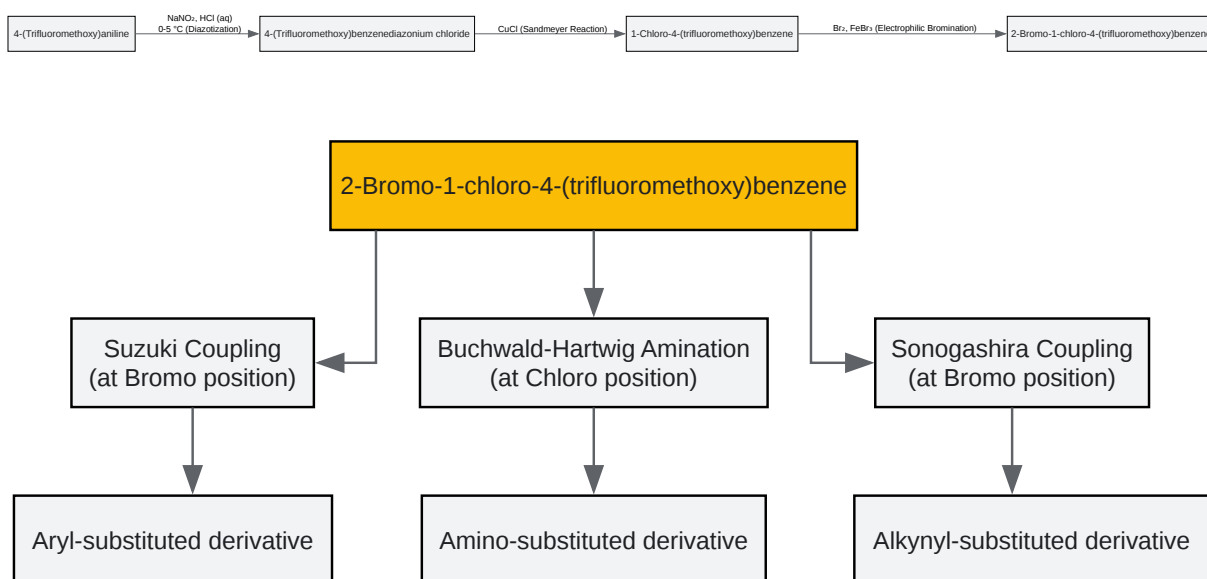
2-Bromo-1-chloro-4-(trifluoromethoxy)benzene is classified as a hazardous substance. The following table outlines its GHS hazard and precautionary statements.

Hazard Statements	Precautionary Statements
H302: Harmful if swallowed.	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
H315: Causes skin irritation.	P264: Wash skin thoroughly after handling.
H319: Causes serious eye irritation.	P270: Do not eat, drink or smoke when using this product.
H335: May cause respiratory irritation.	P271: Use only outdoors or in a well-ventilated area.
P280: Wear protective gloves/ eye protection/ face protection.	
P302+P352: IF ON SKIN: Wash with plenty of soap and water.	
P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P330: Rinse mouth.	
P362+P364: Take off contaminated clothing and wash it before reuse.	
P403+P233: Store in a well-ventilated place. Keep container tightly closed.	
P405: Store locked up.	
P501: Dispose of contents/container to an approved waste disposal plant.	

Data sourced from Sigma-Aldrich.

Proposed Synthesis Pathway

While a specific, detailed experimental protocol for the synthesis of **2-Bromo-1-chloro-4-(trifluoromethoxy)benzene** is not readily available in the surveyed literature, a plausible multi-step synthesis can be proposed based on established organic chemistry principles and synthetic routes for analogous compounds.[6][7][8][9][10] The proposed pathway starts from the readily available precursor, 4-(trifluoromethoxy)aniline.



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